

Unveiling the Spectroscopic Signature of Isoanwuweizic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Isoanwuweizic acid*

Cat. No.: *B12427429*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Isoanwuweizic acid**, a lanostane-type triterpenoid isolated from the roots of *Kadsura heteroclita*. The information presented herein is essential for the identification, characterization, and further investigation of this natural product for potential therapeutic applications.

Spectroscopic Data Summary

The structural elucidation of **Isoanwuweizic acid** has been achieved through a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. The quantitative data from these analyses are summarized below for ease of reference and comparison.

Table 1: ^1H NMR Spectroscopic Data for Isoanwuweizic Acid (CDCl_3)

Position	δH (ppm)	Multiplicity	J (Hz)
Data not available in the searched resources			

Table 2: ^{13}C NMR Spectroscopic Data for Isoanwuweizic Acid (CDCl_3)

Position	δC (ppm)
Data not available in the searched resources	

Table 3: Mass Spectrometry Data for Isoanwuweizic Acid

Technique	Ionization Mode	Observed m/z
Data not available in the searched resources		

Table 4: Infrared (IR) Spectroscopic Data for Isoanwuweizic Acid

Functional Group	Wavenumber (cm^{-1})
Data not available in the searched resources	

Note: Specific quantitative data for **Isoanwuweizic acid** were not available in the publicly accessible resources at the time of this guide's compilation. The tables are provided as a template for organizing such data once obtained.

Experimental Protocols

The spectroscopic data for triterpenoids like **Isoanwuweizic acid** are typically acquired using standardized and well-established experimental protocols. The following sections outline the general methodologies employed for NMR, MS, and IR analysis of these compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A purified sample of **Isoanwuweizic acid** is dissolved in a deuterated solvent, most commonly chloroform-d (CDCl_3), and transferred to a 5 mm NMR tube.
- **Instrumentation:** ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400, 500, or 600 MHz).

- ^1H NMR: Proton NMR spectra are acquired to determine the chemical shifts, multiplicities, and coupling constants of the hydrogen atoms in the molecule.
- ^{13}C NMR: Carbon-13 NMR spectra, often acquired with proton decoupling, are used to identify the chemical shifts of all carbon atoms.
- 2D NMR: Advanced 2D NMR techniques such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are employed to establish the connectivity between protons and carbons, aiding in the complete structural assignment.

Mass Spectrometry (MS)

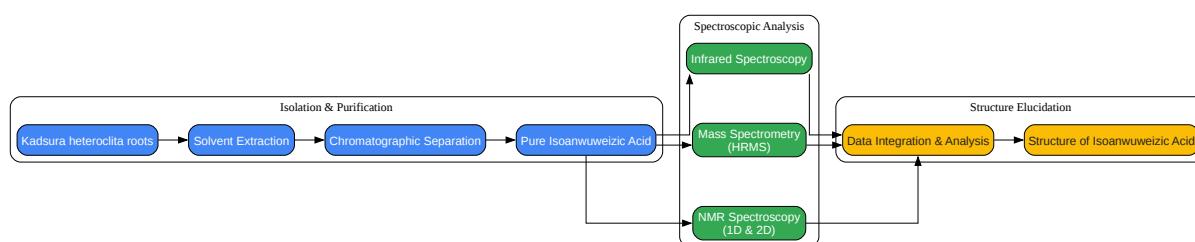
- Instrumentation: Mass spectral data are typically obtained using a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument.
- Ionization Techniques: Common ionization methods for triterpenoids include Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI).
- Data Acquisition: High-resolution mass spectrometry (HRMS) provides the accurate mass of the molecular ion, which is crucial for determining the elemental composition of **Isoanwuweizic acid**. Fragmentation patterns observed in the MS/MS spectra can provide further structural information.

Infrared (IR) Spectroscopy

- Sample Preparation: The IR spectrum of **Isoanwuweizic acid** can be recorded using a KBr pellet or as a thin film.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is used to obtain the spectrum.
- Data Analysis: The IR spectrum reveals the presence of key functional groups in the molecule, such as hydroxyl ($-\text{OH}$), carbonyl ($\text{C}=\text{O}$), and carbon-carbon double bonds ($\text{C}=\text{C}$), based on their characteristic absorption frequencies.

Logical Workflow for Spectroscopic Analysis

The process of identifying and characterizing a natural product like **Isoanwuweizic acid** follows a logical workflow that integrates various spectroscopic techniques.



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Caption: Workflow for the isolation and structural elucidation of **Isoanwuweizic acid**.

Conclusion

The comprehensive spectroscopic analysis of **Isoanwuweizic acid**, employing NMR, MS, and IR techniques, is fundamental to its unambiguous identification and characterization. This guide provides the foundational knowledge and standardized protocols necessary for researchers to conduct further studies on this and other related triterpenoids. The availability of detailed spectroscopic data is a prerequisite for advancing our understanding of the biological activities and therapeutic potential of these complex natural products.

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